

# An In-depth Technical Guide to Phosphorus-Sulfur Cage Molecules

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## Compound of Interest

Compound Name: Phosphorus Sulfur

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This technical guide provides a comprehensive overview of phosphorus-sulfur cage molecules, a fascinating class of inorganic compounds with diverse structures and reactivity. This document details their synthesis, characterization, and properties, with a focus on providing practical experimental protocols and clearly presented data for researchers in chemistry and drug development.

## Introduction to Phosphorus-Sulfur Cage Molecules

Phosphorus sulfides are a family of inorganic compounds composed of phosphorus and sulfur. [1] These molecules form cage-like structures derived from the tetrahedral geometry of white phosphorus ( $P_4$ ), with sulfur atoms inserted into P-P bonds or attached as exocyclic atoms. [2] The general formula for many of these compounds is  $P_4S_n$  (where n can range from 3 to 10). [2]

These compounds are notable for their rich structural diversity and varied chemical reactivity. Their applications range from traditional uses, such as in the production of "strike-anywhere" matches ( $P_4S_3$ ), to vital roles in modern organic synthesis as powerful thionating agents. [3][4] For instance, phosphorus pentasulfide ( $P_4S_{10}$ ) is a key reagent in the synthesis of Lawesson's reagent, which is widely used to convert carbonyl compounds into thiocarbonyls. [5][6] The unique structures and reactivity of phosphorus-sulfur cages also make them of interest in materials science and as precursors to organothiophosphorus compounds. [1]

This guide will focus on the synthesis, structure, and properties of several key phosphorus-sulfur cage molecules, providing detailed experimental protocols for their preparation and characterization.

## Key Phosphorus-Sulfur Cage Molecules: Synthesis and Properties

This section details the synthesis, physical and structural properties of the most well-characterized phosphorus-sulfur cage molecules.

### Tetraphosphorus Trisulfide ( $P_4S_3$ )

Tetraphosphorus trisulfide, also known as phosphorus sesquisulfide, is one of the most commercially significant phosphorus sulfides.<sup>[3]</sup> It is a yellow crystalline solid known for its use in "strike-anywhere" matches due to its low ignition temperature.<sup>[3]</sup><sup>[4]</sup>

Physical and Chemical Properties:

Property	Value	Reference
Molecular Formula	P <sub>4</sub> S <sub>3</sub>	[3]
Molar Mass	220.093 g/mol	[3]
Appearance	Yellow, yellow-green, or gray solid	[3]
Density	2.08 g/cm <sup>3</sup>	[3]
Melting Point	172.5 °C	[3]
Boiling Point	408 °C	[3]
Solubility	Soluble in carbon disulfide and benzene.	[3]
Structure	Orthorhombic crystal structure with C <sub>3v</sub> symmetry.	[3]
P-S Bond Length	2.090 Å	[3]
P-P Bond Length	2.235 Å	[3]

#### Molecular Structure of P<sub>4</sub>S<sub>3</sub>:

Molecular structure of Tetraphosphorus Trisulfide (P<sub>4</sub>S<sub>3</sub>).

## Tetraphosphorus Tetrasulfide (α-P<sub>4</sub>S<sub>4</sub> and β-P<sub>4</sub>S<sub>4</sub>)

Tetraphosphorus tetrasulfide exists as two isomers, α-P<sub>4</sub>S<sub>4</sub> and β-P<sub>4</sub>S<sub>4</sub>.<sup>[7]</sup> These can be synthesized from the corresponding isomers of P<sub>4</sub>S<sub>3</sub>I<sub>2</sub> by reaction with (Me<sub>3</sub>Sn)<sub>2</sub>S.<sup>[7][8]</sup> The α-isomer possesses D<sub>2d</sub> molecular symmetry in its crystalline form.<sup>[7]</sup>

#### Physical and Chemical Properties:

Property	$\alpha$ -P <sub>4</sub> S <sub>4</sub>	$\beta$ -P <sub>4</sub> S <sub>4</sub>	Reference
Molecular Formula	P <sub>4</sub> S <sub>4</sub>	P <sub>4</sub> S <sub>4</sub>	[7]
Synthesis	From $\alpha$ -P <sub>4</sub> S <sub>3</sub> I <sub>2</sub> and (Me <sub>3</sub> Sn) <sub>2</sub> S	From $\beta$ -P <sub>4</sub> S <sub>3</sub> I <sub>2</sub> and (Me <sub>3</sub> Sn) <sub>2</sub> S	[7][8]
Crystal Symmetry	D <sub>2d</sub>	-	[7]

Molecular Structure of  $\alpha$ -P<sub>4</sub>S<sub>4</sub>:

Molecular structure of  $\alpha$ -Tetraphosphorus Tetrasulfide ( $\alpha$ -P<sub>4</sub>S<sub>4</sub>).

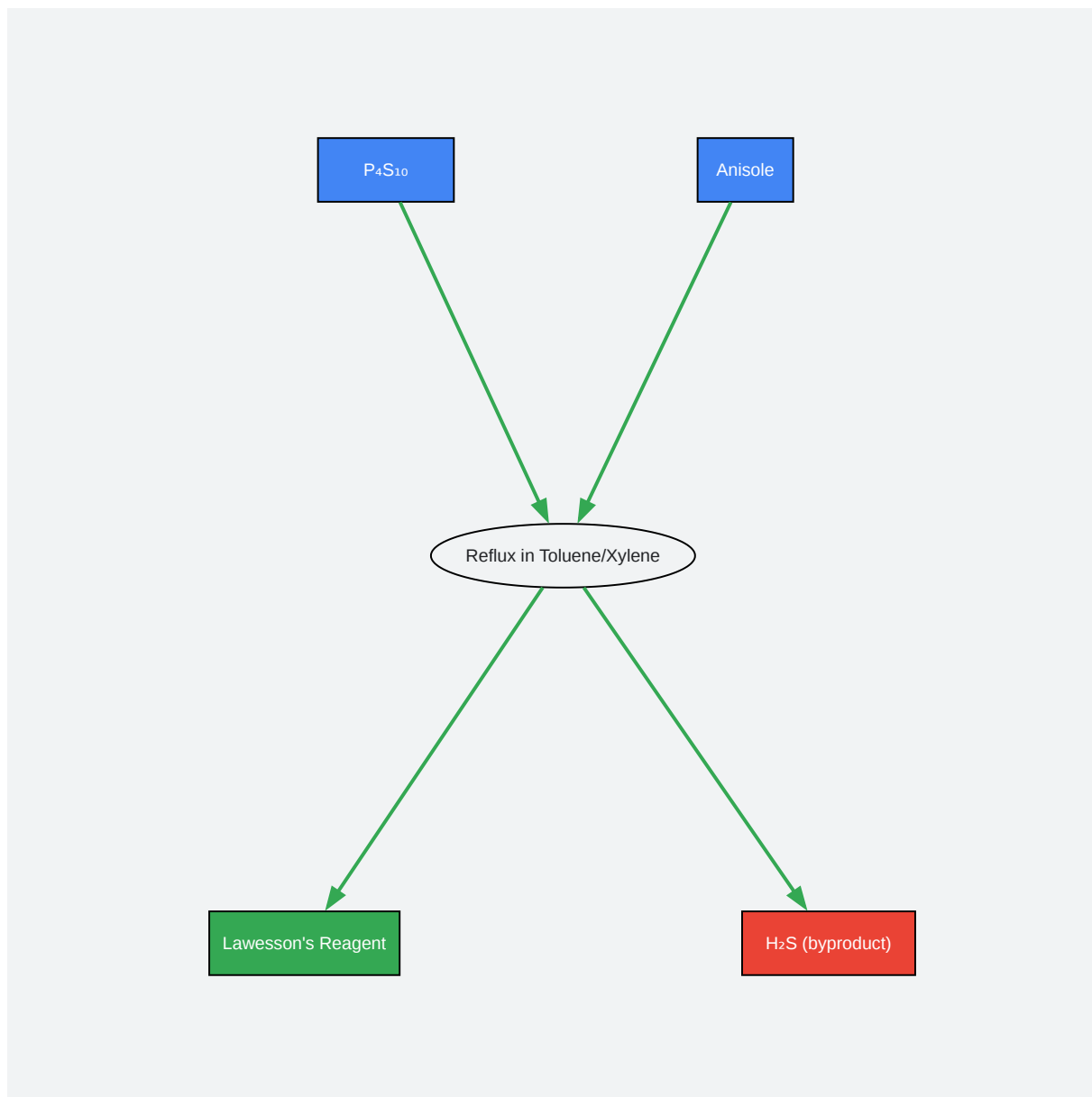
## Tetraphosphorus Pentasulfide (P<sub>4</sub>S<sub>5</sub>)

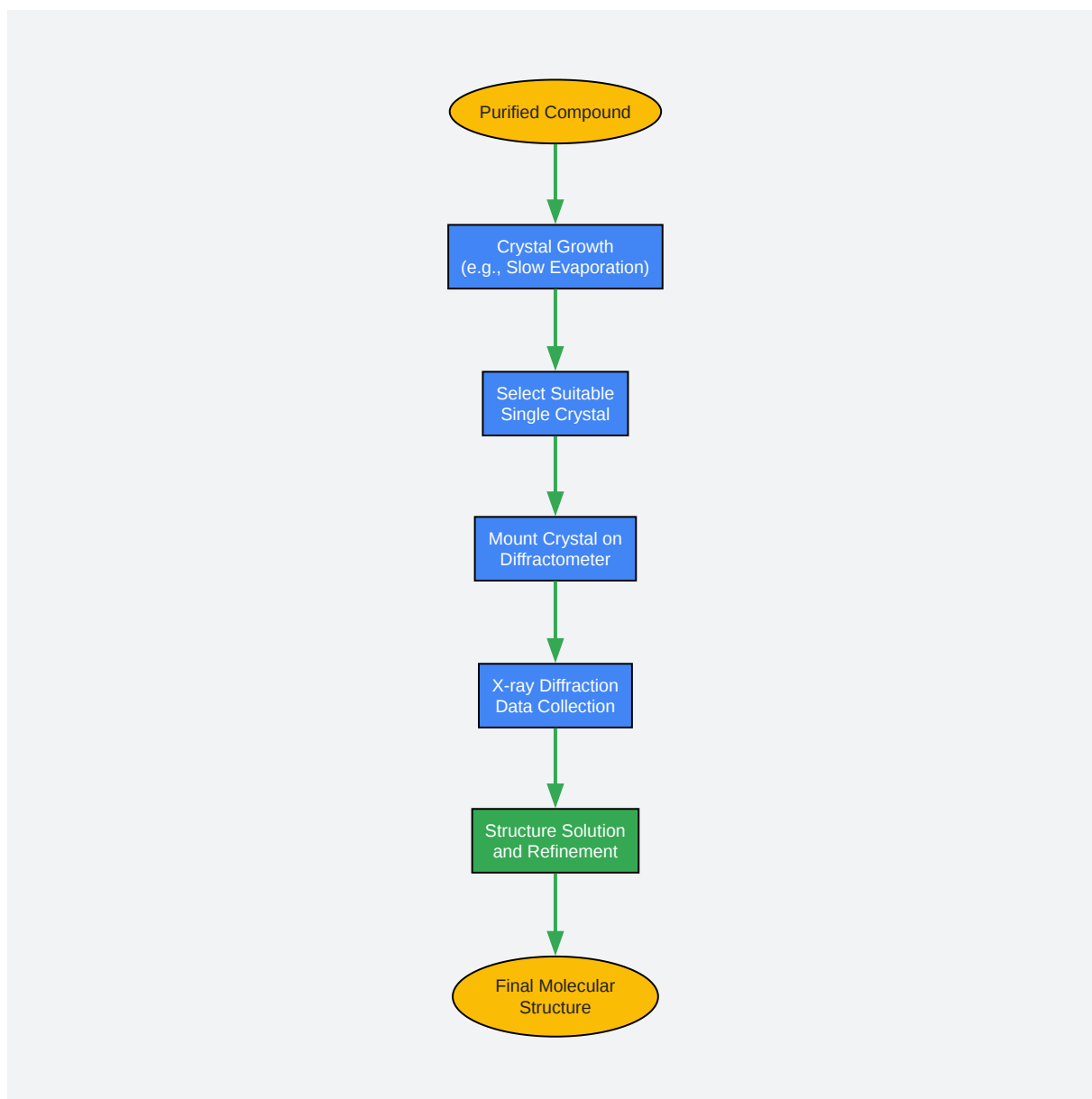
P<sub>4</sub>S<sub>5</sub> is another phosphorus sulfide cage molecule. It can be synthesized by the reaction of P<sub>4</sub>S<sub>3</sub> with sulfur in carbon disulfide, catalyzed by iodine.[2]

Physical and Chemical Properties:

Property	Value	Reference
Molecular Formula	P <sub>4</sub> S <sub>5</sub>	[2]
Synthesis	P <sub>4</sub> S <sub>3</sub> + S (in CS <sub>2</sub> , with I <sub>2</sub> catalyst)	[2]

Molecular Structure of P<sub>4</sub>S<sub>5</sub>:





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